

Preparation of Benzopinacol Crystals from Benzophenone: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzopinacol*

Cat. No.: *B1666686*

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Abstract

This document provides detailed application notes and protocols for the synthesis of **benzopinacol** from benzophenone via a photochemical dimerization reaction. The synthesis involves the exposure of a solution of benzophenone in isopropyl alcohol to sunlight. This process, a classic example of a photoreduction reaction, proceeds through a free-radical mechanism to yield **benzopinacol**.^[1] This method is notable for its simplicity and utilization of a renewable energy source.^[2] The following sections detail the reaction mechanism, provide comprehensive experimental protocols, and summarize key quantitative data for the synthesis and characterization of **benzopinacol**.

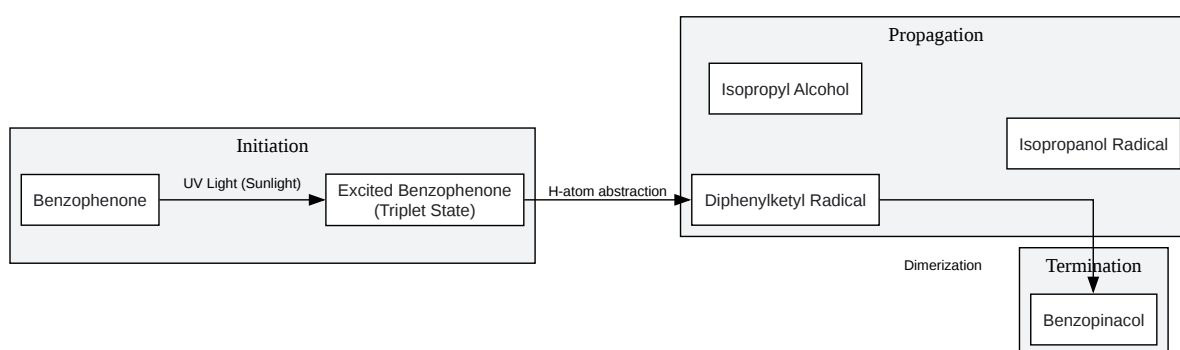
Reaction Mechanism

The photochemical conversion of benzophenone to **benzopinacol** is a well-established free-radical reaction.^[1] The process is initiated by the absorption of ultraviolet (UV) light by benzophenone, which promotes an electron from a non-bonding n orbital to an antibonding π^* orbital, initially forming an excited singlet state. This singlet state then undergoes intersystem crossing to a more stable triplet state, which exists as a diradical.^[3]

The excited benzophenone in its triplet state abstracts a hydrogen atom from the solvent, isopropyl alcohol, which acts as a hydrogen donor. This step generates two radical species: a diphenylketyl radical (also known as a benzhydrol radical) and an isopropanol radical.^[3]

Finally, two diphenylketyl radicals dimerize to form the stable product, **benzopinacol** (1,1,2,2-tetraphenyl-1,2-ethanediol).[1] The isopropanol radical is converted to acetone.[4] A catalytic amount of acetic acid is added to the reaction mixture to neutralize any alkaline residues from the glassware, which could otherwise catalyze the decomposition of the **benzopinacol** product.[5][6]

Below is a diagram illustrating the key steps of the reaction mechanism.



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Caption: Reaction mechanism for the photochemical synthesis of **benzopinacol**.

Quantitative Data Summary

The following table summarizes the quantitative data for the preparation of **benzopinacol** from benzophenone based on various reported protocols. The yield and reaction time can vary depending on the intensity of sunlight and the scale of the reaction.

Parameter	Value	Reference
Reactants		
Benzophenone	2 g - 150 g	[1][3][4][5][6]
Isopropyl Alcohol	10 mL - 850 mL	[1][3][4][5][6]
Glacial Acetic Acid	1 drop	[1][3][4][5][6]
Reaction Conditions		
Light Source	Direct Sunlight	[4][5][6]
Temperature	Ambient (with initial warming to 45°C in some protocols)	[3][5]
Reaction Time	2-10 days	[1][5][6]
Product Characterization		
Appearance	Colorless, crystalline solid	[6]
Melting Point	185-190 °C	[1][5][6]
Yield	40% - 95%	[1][5][6]

Experimental Protocols

This section provides a detailed protocol for the laboratory synthesis of **benzopinacol**.

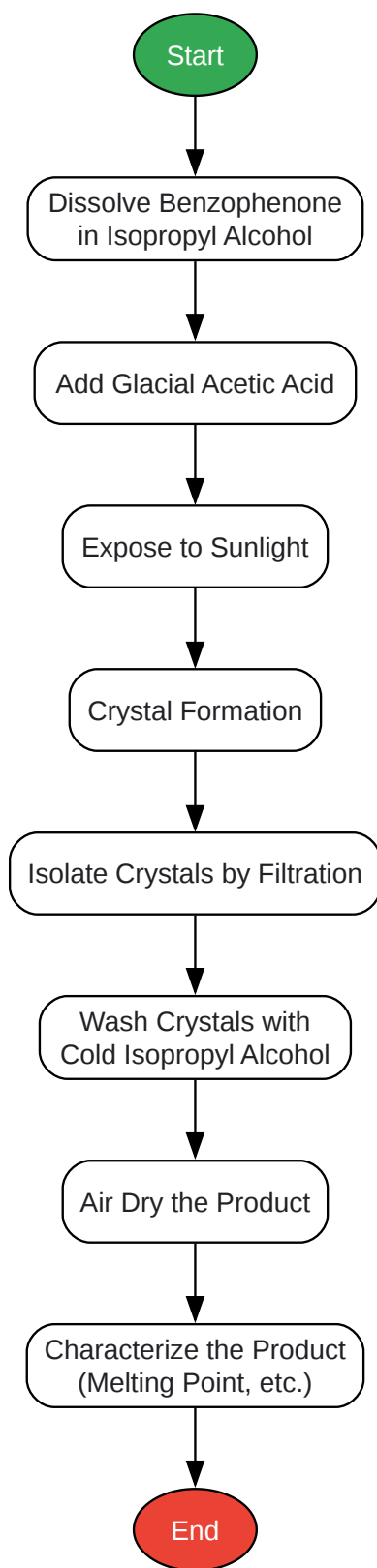
Materials and Equipment

- Benzophenone (recrystallized from alcohol is preferred)[5]
- Isopropyl alcohol (2-propanol)
- Glacial acetic acid
- Round-bottom flask or a large vial
- Stopper or cap for the reaction vessel

- Heating mantle or warm water bath
- Beaker
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Watch glass

Experimental Workflow Diagram

The following diagram outlines the general workflow for the synthesis of **benzopinacol**.



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Caption: Experimental workflow for **benzopinacol** synthesis.

Step-by-Step Procedure

- Preparation of the Reaction Mixture:
 - In a suitable reaction vessel (e.g., a 20 mL vial for a small scale or a 1 L round-bottom flask for a larger scale), combine benzophenone and isopropyl alcohol. For a small-scale reaction, use 2 g of benzophenone and about 10 mL of isopropyl alcohol.[\[1\]](#)[\[3\]](#) For a larger scale, use 150 g of benzophenone and 850 mL of isopropyl alcohol.[\[5\]](#)
 - Gently warm the mixture in a warm water bath to dissolve the benzophenone completely. [\[1\]](#)[\[3\]](#) For the larger scale preparation, warming to 45°C is recommended.[\[5\]](#)
 - Once the benzophenone is dissolved, add one drop of glacial acetic acid to the solution.[\[1\]](#) [\[3\]](#)[\[5\]](#)
 - Fill the reaction vessel almost to the top with isopropyl alcohol to minimize the air inside.[\[3\]](#)
- Photochemical Reaction:
 - Securely close the reaction vessel with a stopper or cap.[\[3\]](#)[\[5\]](#) For larger flasks, it is advisable to wire the stopper in place.[\[5\]](#)
 - Place the vessel in a location where it will be exposed to direct sunlight for an extended period.[\[3\]](#)[\[5\]](#)[\[6\]](#) Inverting the flask can increase the surface area exposed to light.[\[5\]](#)[\[6\]](#)
 - The formation of **benzopinacol** crystals should begin within a few hours to a few days, depending on the intensity of the sunlight.[\[5\]](#)[\[6\]](#) The reaction is typically complete in 8 to 10 days for larger scales or 2 to 3 days for smaller scales.[\[1\]](#)[\[5\]](#)
- Isolation and Purification of the Product:
 - Once the crystallization appears to be complete, cool the reaction mixture in an ice bath. [\[5\]](#)
 - Collect the **benzopinacol** crystals by vacuum filtration using a Buchner funnel.[\[4\]](#)[\[5\]](#)
 - Wash the crystals with a small amount of cold isopropyl alcohol to remove any unreacted benzophenone and other impurities.[\[4\]](#)[\[5\]](#)

- Allow the crystals to air dry on a watch glass.[3][4]
- Characterization:
 - Determine the mass of the dried **benzopinacol** and calculate the percentage yield.
 - Measure the melting point of the crystals. The literature melting point for **benzopinacol** is in the range of 188–190°C.[5] Note that the melting point can be dependent on the rate of heating as the compound may decompose near its melting point.[5]

Safety Precautions

- Benzophenone: May cause an allergic skin reaction. Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves.
- Isopropyl Alcohol: Highly flammable liquid and vapor. Causes serious eye irritation. May cause drowsiness or dizziness. Keep away from heat, sparks, open flames, and hot surfaces.
- Glacial Acetic Acid: Flammable liquid and vapor. Causes severe skin burns and eye damage.
- General Precautions: The reaction should be conducted in a well-ventilated area.[7] Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.[7] Handle all chemicals with care and dispose of waste according to institutional and local regulations.[5]

Troubleshooting

- Low or No Crystal Formation: This may be due to insufficient exposure to sunlight. Ensure the reaction vessel is placed in a location with maximum direct sunlight. The reaction time may need to be extended.[6]
- Oily Product: This could indicate the presence of unreacted benzophenone. Ensure the crystals are thoroughly washed with cold isopropyl alcohol.
- Low Yield: The presence of alkali from the glassware can decompose the product. The addition of a drop of acetic acid is crucial to prevent this.[5][6] Using purified benzophenone can also improve the yield.[5]

Conclusion

The photochemical synthesis of **benzopinacol** from benzophenone is an elegant and straightforward method suitable for both educational and research laboratories. By following the detailed protocols and safety guidelines outlined in this document, researchers can reliably produce **benzopinacol** crystals. The reaction serves as an excellent example of harnessing light energy to drive chemical transformations and provides a practical entry point into the study of photochemistry and free-radical reactions.

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